

Technical Guide: (3-Bromo-4-methyl-5-nitrophenyl)methanol

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Compound of Interest

Compound Name: (3-Bromo-4-methyl-5-nitrophenyl)methanol

Cat. No.: B12441646

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CAS 72623-34-8 | Structural Analysis & Synthetic Applications[1][2][3]

Executive Summary & Chemical Identity

CAS 72623-34-8 is a trisubstituted benzene derivative characterized by a dense functional array: a benzylic alcohol, an aryl bromide, a nitro group, and a central methyl core.[1][2][3][4][5] In drug discovery, this molecule serves as a "linchpin" intermediate. Its specific substitution pattern (3,4,5-arrangement) allows researchers to independently manipulate three distinct vectors—electronic modulation (nitro), structural extension (bromo), and solubility/linking (alcohol)—making it ideal for Fragment-Based Drug Design (FBDD) and PROTAC linker synthesis.[1][2]

Physicochemical Specifications

Property	Specification
Chemical Name	(3-Bromo-4-methyl-5-nitrophenyl)methanol
Molecular Formula	C ₈ H ₈ BrNO ₃
Molecular Weight	246.06 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	70–75 °C (Typical range for similar congeners)
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Insoluble in water
pKa (Predicted)	~13.5 (Benzylic -OH)
LogP (Predicted)	1.8 – 2.1

Synthetic Utility & Reaction Logic

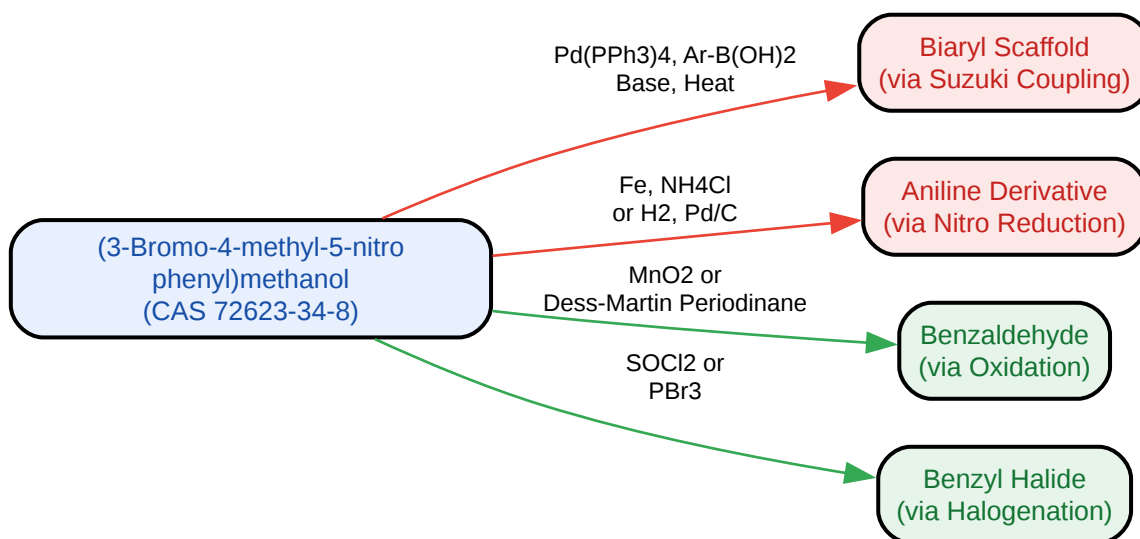
The value of CAS 72623-34-8 lies in its orthogonal reactivity.^{[1][2]} A medicinal chemist can selectively activate one functional group without disturbing the others, enabling the rapid construction of complex libraries.

Core Reactivity Profiles

- Aryl Bromide (C-3 Position):** A handle for Palladium-catalyzed cross-coupling.^{[1][2]} The presence of the electron-withdrawing nitro group at C-5 activates this position for oxidative addition, facilitating Suzuki-Miyaura or Buchwald-Hartwig couplings even with challenging partners.^{[1][2]}
- Nitro Group (C-5 Position):** A "masked" aniline. Post-coupling, this group can be reduced (Fe/NH₄Cl or H₂/Pd-C) to an amine, serving as a nucleophile for amide coupling or heterocycle formation (e.g., benzimidazoles).^[1]
- Benzylic Alcohol (C-1 Position):** A versatile anchor.^{[1][2]} It can be oxidized to a benzaldehyde (for reductive amination), converted to a benzyl halide (for S_N2 alkylation), or used directly in Mitsunobu reactions.^[1]

Strategic Workflow Diagram

The following diagram illustrates the divergent synthetic pathways accessible from this core scaffold.



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Figure 1: Divergent synthesis map showing orthogonal transformations of the bromo, nitro, and alcohol moieties.^[1]

Experimental Protocols

Note: These protocols are standardized for this class of compounds. Always perform a pilot scale reaction first.^[1]

Protocol A: Suzuki-Miyaura Coupling (Bromine Functionalization)

Objective: To attach an aryl group at the C-3 position while preserving the nitro and alcohol groups.^{[1][2]}

- Rationale: The electron-deficient nature of the ring (due to -NO₂) stabilizes the oxidative addition intermediate, but basic conditions must be mild to prevent side reactions at the benzylic position.^{[1][2]}

Reagents:

- CAS 72623-34-8 (1.0 equiv)[1][2][5]
- Arylboronic acid (1.2 equiv)[1][2]
- Pd(dppf)Cl₂[1][2]·DCM (0.05 equiv)[1][2]
- K₂CO₃ (2.0 equiv)[1][2]
- Solvent: 1,4-Dioxane/Water (4:1)[1][2]

Step-by-Step:

- Charge a reaction vial with CAS 72623-34-8, arylboronic acid, and base.[1][2]
- Degas the solvent (sparge with N₂ for 10 min) and add to the vial.
- Add the Pd catalyst under an inert atmosphere (N₂/Ar).[1]
- Heat to 80–90 °C for 4–12 hours. Monitor via LC-MS.
- Workup: Dilute with EtOAc, wash with water/brine.[1] Dry over Na₂SO₄. [1]
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Nitro Reduction to Aniline

Objective: To unmask the amine for further functionalization.[1]

- Rationale: Iron-mediated reduction is preferred over catalytic hydrogenation if the molecule contains other reducible groups (like halides) that might be sensitive to Pd/H₂ (preventing de-halogenation).[1][2]

Reagents:

- Substrate (CAS 72623-34-8 derivative) (1.0 equiv)[1][2][3][4][5]
- Iron powder (5.0 equiv)[1][2]

- Ammonium Chloride (NH_4Cl) (5.0 equiv)[1]
- Solvent: EtOH/Water (3:1)[1]

Step-by-Step:

- Dissolve the substrate in EtOH/Water.[1]
- Add NH_4Cl and Iron powder.
- Heat to reflux (70–80 °C) with vigorous stirring for 2–4 hours.
- Filtration: Filter hot through a Celite pad to remove iron residues.[1] Wash the pad with MeOH.[1]
- Concentration: Evaporate volatiles. Partition residue between saturated NaHCO_3 and EtOAc.[1]

Safety & Handling (E-E-A-T)

Working with nitroaromatics and benzyl halides requires strict adherence to safety standards.

- Explosion Hazard: While this specific alcohol is stable, polynitro compounds can be explosive.[1] As a mono-nitro compound, the risk is lower, but avoid heating dry residues to decomposition temperatures (>150 °C).[1]
- Toxicity: Halogenated nitroaromatics are potential skin sensitizers and mutagens.[1] Always use a fume hood and nitrile gloves.[1]
- Storage: Store at 2–8 °C under inert gas. Benzylic alcohols can slowly oxidize to aldehydes upon prolonged exposure to air and light.[1]

Supplier Landscape

This compound is primarily available as a catalog item for research purposes (R&D grade).[1] It is not typically stocked in bulk metric tons but is available in gram to kilogram quantities for synthesis.

Supplier	Catalog/Product ID	Region	Purity Grade
BLD Pharm	BD01402264	Global/China	>97% (HPLC)
ChemShuttle	Ref # 72623-34-8	USA	95%+
Combi-Blocks	(Check availability)	USA	Research Grade

Verification Note: Always request a Certificate of Analysis (CoA) confirming the ^1H -NMR structure, particularly the integration of the benzylic $-\text{CH}_2-$ peak (~ 4.7 ppm) and the methyl singlet (~ 2.4 ppm).

References

- BLD Pharm.Product Datasheet: **(3-Bromo-4-methyl-5-nitrophenyl)methanol**. Retrieved from
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- Miyaura, N., & Suzuki, A. (1995).[1] "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds". Chemical Reviews, 95(7), 2457–2483.[1] (Foundational protocol for Protocol A).
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Sources

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- 2. 332883-48-4|(2-Bromo-5-nitrophenyl)methanol|BLD Pharm [bldpharm.com]

- 3. 22162-22-7|1-Bromo-2,3-dimethyl-5-nitrobenzene|BLD Pharm [[bldpharm.com](#)]
- 4. 159730-72-0|2-Bromo-4-methyl-5-nitrobenzaldehyde|BLD Pharm [[bldpharm.com](#)]
- 5. 864550-40-3|5-Bromo-2-methyl-3-nitroaniline|BLD Pharm [[bldpharm.com](#)]
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